



# Application Note and Protocols for Measuring Haptamide B Binding Affinity to Hap3p

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Compound of Interest		
Compound Name:	Haptamide B	
Cat. No.:	B1672941	Get Quote

Audience: Researchers, scientists, and drug development professionals.

### Introduction

Haptamide B is a small molecule probe that has been identified as a binder to Hap3p, a subunit of the yeast Hap2/3/4/5p transcription factor complex.[1] This complex is a crucial regulator of numerous cellular processes, including mitochondrial function and nutrient signaling.[1][2] The human homolog of this complex, nuclear factor-Y (NF-Y), has been implicated in cancer and diabetes, making the study of its yeast counterpart highly relevant.[1] Haptamide B selectively inhibits Hap2/3/4/5p mediated transcription in vivo.[1] Understanding the binding affinity and thermodynamics of the Haptamide B-Hap3p interaction is critical for elucidating its mechanism of action and for the development of potential therapeutics targeting this pathway.

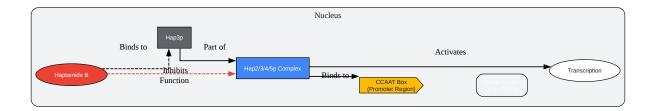
This document provides detailed protocols for measuring the binding affinity of **Haptamide B** to Hap3p using three common biophysical techniques: Isothermal Titration Calorimetry (ITC), Surface Plasmon Resonance (SPR), and Microscale Thermophoresis (MST).

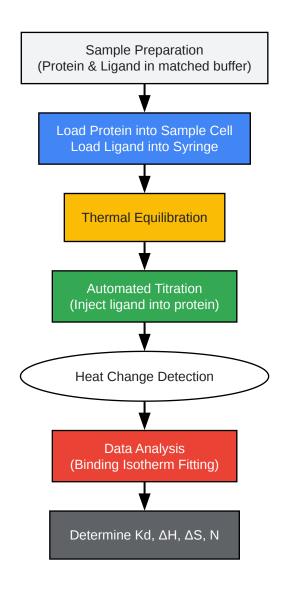
## **Signaling Pathway Context**

The Hap complex in yeast is a key transcriptional activator that binds to the CCAAT sequence in the upstream activation sequence (UAS) of genes primarily involved in respiratory metabolism. It is a heterotetrameric complex composed of Hap2p, Hap3p, Hap4p, and Hap5p subunits. The Hap2p/Hap3p/Hap5p heterotrimer is responsible for DNA binding, while Hap4p



contains the transcriptional activation domain. **Haptamide B**'s interaction with Hap3p likely disrupts the assembly or function of this complex, leading to the observed inhibition of transcription.







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### References

- 1. Hap3p Koehler Lab [koehlerlab.org]
- 2. Assembly of the Hap2p/Hap3p/Hap4p/Hap5p-DNA Complex in Saccharomyces cerevisiae
  PMC [pmc.ncbi.nlm.nih.gov]
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